

# Technical Guide: 7-Chloro-2H-1,4-benzothiazin-3(4H)-one

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## Compound of Interest

Compound Name:	7-Chloro-2H-1,4-benzothiazin-3(4H)-one
CAS No.:	5333-05-1
Cat. No.:	B188765

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Scaffold Analysis, Synthesis, and Pharmaceutical Applications

## Executive Summary

This technical guide provides an in-depth analysis of **7-Chloro-2H-1,4-benzothiazin-3(4H)-one** (CAS: 5333-05-1), a privileged heterocyclic scaffold in medicinal chemistry. Belonging to the 1,4-benzothiazine class, this molecule serves as a critical intermediate in the development of antimicrobial agents (specifically peptide deformylase inhibitors), antihypertensives (calcium channel blockers), and neuroprotective agents.[1] This document details its structural nomenclature, validated synthetic protocols, reaction mechanisms, and therapeutic utility.

## Nomenclature and Structural Identity

The precise IUPAC nomenclature is essential for preventing ambiguity in patent literature and database retrieval.

## Systematic Nomenclature Breakdown

- IUPAC Name: 7-Chloro-4H-benzo[b][1,4]thiazin-3-one[2][3]
- Alternative Name: **7-Chloro-2H-1,4-benzothiazin-3(4H)-one**[2][3][4][5]
- CAS Registry Number: 5333-05-1[5]
- Molecular Formula: C<sub>8</sub>H<sub>6</sub>ClNOS[3]
- Molecular Weight: 199.66 g/mol

## Structural Numbering Logic

The numbering of the bicyclic system dictates the substituent placement:

- Sulfur (S) is assigned position 1.
- Nitrogen (N) is assigned position 4.
- The Carbonyl (C=O) is at position 3.
- The Chlorine (Cl) is at position 7 (para to the nitrogen).
- 2H indicates saturation at the carbon adjacent to sulfur.
- 4H indicates the presence of a proton on the nitrogen (lactam form).

Feature	Descriptor	Chemical Significance
Core	1,4-Benzothiazine	Bicyclic heterocycle (Benzene fused to Thiazine).[2][6]
Functionality	3-one (Lactam)	H-bond donor/acceptor site; key for receptor binding.
Substitution	7-Chloro	Electron-withdrawing group; modulates lipophilicity and metabolic stability.
Saturation	2H (Dihydro)	Non-planar conformation at the thiazine ring, affecting docking geometry.

## Synthetic Methodology

The synthesis of **7-chloro-2H-1,4-benzothiazin-3(4H)-one** typically proceeds via the condensation of 2-aminobenzenethiol derivatives with alpha-halo esters or acids.

## Validated Protocol: The Thiol-Alkylation/Cyclization Route

Precursor: 2-Amino-5-chlorobenzenethiol (CAS: 23474-98-8) Reagent: Chloroacetyl chloride or Chloroacetic acid

### Step-by-Step Workflow:

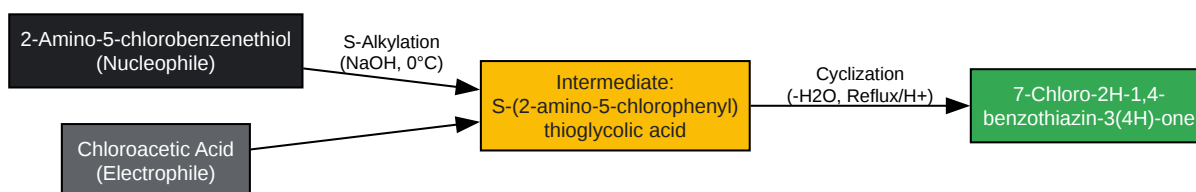
- Solubilization: Dissolve 2-amino-5-chlorobenzenethiol in an alkaline aqueous solution (NaOH/KOH) or a polar organic solvent (DMF) with a base (K<sub>2</sub>CO<sub>3</sub>). Note: The thiol is prone to oxidation; perform under inert atmosphere (N<sub>2</sub>) if possible.
- S-Alkylation (0°C to RT): Slowly add chloroacetic acid. The thiolate anion is a softer, more powerful nucleophile than the amine, ensuring regioselective attack at the sulfur to form the intermediate S-(2-amino-5-chlorophenyl)thioglycolic acid.
- Cyclization (Reflux): Acidify the mixture to isolate the intermediate, or heat directly (reflux in toluene or xylene with p-TsOH, or in acidic aqueous media) to drive the intramolecular

condensation between the amine and the carboxylic acid/ester, closing the ring to form the lactam.

- Purification: The product precipitates upon cooling or addition of water. Recrystallize from ethanol/water.

## Synthetic Pathway Diagram

The following diagram illustrates the reaction logic and intermediate formation.



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Figure 1: Synthetic route from aminobenzenethiol via S-alkylation and subsequent intramolecular amide formation.

## Mechanistic & Experimental Insights

### Regioselectivity (S vs. N attack)

In the presence of a base, the thiol group (-SH) is deprotonated to the thiolate (-S<sup>-</sup>), which is significantly more nucleophilic than the aniline nitrogen. This ensures that the initial attack on the chloroacetic acid occurs at the sulfur atom. If the reaction pH is too low, or if the electrophile is highly reactive (e.g., chloroacetyl chloride used without base control), N-acylation may compete, leading to impurities.

### Self-Validating Quality Control

To ensure the integrity of the synthesis, the following checkpoints must be monitored:

- TLC Monitoring: The starting material (thiol) is highly polar and oxidizes easily to the disulfide (non-polar spot). The formation of the benzothiazine ring usually results in a spot with distinct R<sub>f</sub> intermediate between the acid and the amine.

- IR Spectroscopy:
  - Success Indicator: Appearance of a strong Lactam Carbonyl (C=O) stretch at 1650–1690  $\text{cm}^{-1}$ .
  - Completion Indicator: Disappearance of the broad carboxylic acid O-H stretch of the intermediate.
- $^1\text{H}$  NMR Verification (DMSO- $d_6$ ):
  - $\delta$  ~3.5 ppm (s, 2H): Characteristic singlet for the -S-CH<sub>2</sub>-C=O methylene protons.
  - $\delta$  ~10.5 ppm (s, 1H): Broad singlet for the Lactam NH.

## Pharmaceutical Applications

The **7-chloro-2H-1,4-benzothiazin-3(4H)-one** scaffold is a "privileged structure" in drug discovery, serving as a template for various bio-active derivatives.

## Antibacterial Activity (Peptide Deformylase Inhibition)

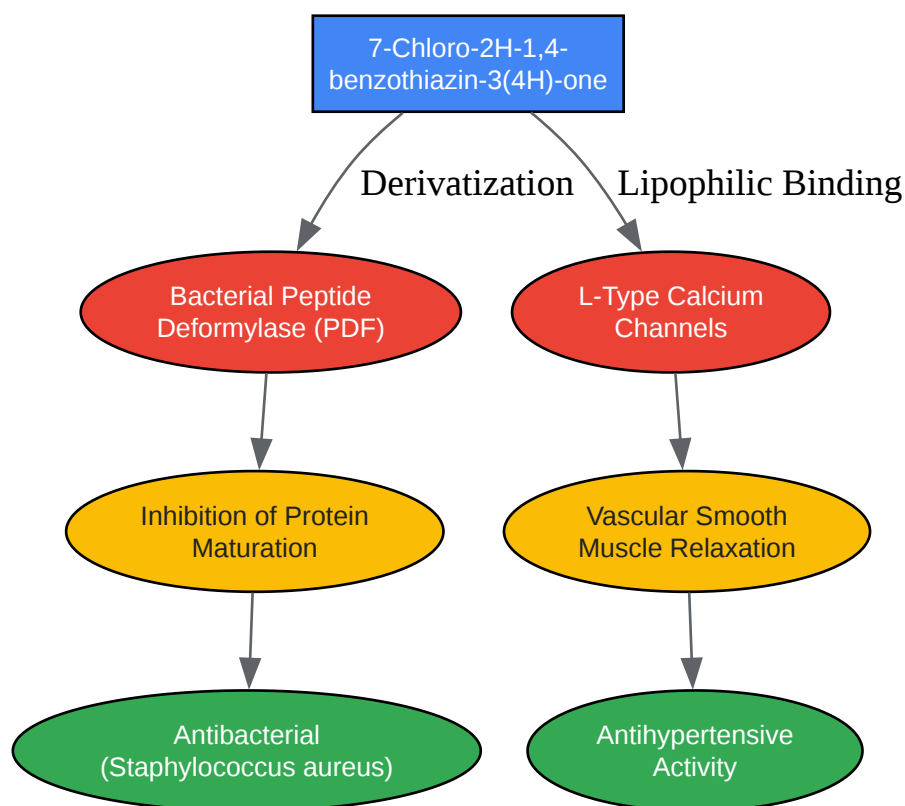
Recent research highlights 1,4-benzothiazine-3-ones as inhibitors of Peptide Deformylase (PDF).<sup>[7][8]</sup> PDF is an essential bacterial enzyme responsible for removing the N-formyl group from nascent polypeptide chains.

- Mechanism: The lactam ring mimics the transition state of the peptide substrate.
- Relevance: Effective against *Staphylococcus aureus*, including resistant strains (MRSA).

## Cardiovascular Agents

Derivatives of this scaffold act as Calcium Channel Blockers and potassium channel openers. The 7-chloro substitution is often critical for lipophilicity, allowing the drug to penetrate vascular smooth muscle tissue and induce vasorelaxation (antihypertensive effect).

## Biological Pathway Visualization



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Figure 2: Pharmacological pathways targeted by 1,4-benzothiazine-3-one derivatives.

## References

- PubChem. (n.d.).[2] **7-chloro-2H-1,4-benzothiazin-3(4H)-one** (CID 219374).[2][3] National Library of Medicine. Retrieved from [[Link](#)]
- Matrix Fine Chemicals. (n.d.). 7-Chloro-3,4-dihydro-2H-1,4-benzothiazin-3-one Product Data. Retrieved from [[Link](#)]
- Naithani, K., et al. (2024).[8] Design, synthesis, and evaluation of 1,4-benzothiazine-3-one containing bisamide derivatives as dual inhibitors of Staphylococcus aureus. Frontiers in Microbiology. Retrieved from [[Link](#)]
- Badshah, S. L., & Naeem, A. (2016).[7][8] Role of 1,4-benzothiazine derivatives in medicinal chemistry.[1][6][7][8][9] Molecules.[1][2][3][6][8][10][11][12][13][14] Retrieved from [[Link](#)]
- Rovathin. (n.d.). Product Information: CAS 5333-05-1.[5] Retrieved from [[Link](#)]

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## Sources

- [1. Role of 1,4-benzothiazine derivatives in medicinal chemistry - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. 7-chloro-5-methyl-2H-1,4-benzothiazin-3\(4H\)-one | C9H8ClNOS | CID 84822 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. PubChemLite - 7-chloro-2h-1,4-benzothiazin-3\(4h\)-one \(C8H6ClNOS\) \[pubchemlite.lcsb.uni.lu\]](#)
- [4. 7-CHLORO-3,4-DIHYDRO-2H-1,4-BENZOTHIAZIN-3-ONE | CAS \[matrix-fine-chemicals.com\]](#)
- [5. 7-chloro-2H-1,4-benzothiazin-3\(4H\)-one,5333-05-1 \[rovathin.com\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. Design, synthesis, and evaluation of 1,4-benzothiazine-3-one containing bisamide derivatives as dual inhibitors of Staphylococcus aureus with plausible application in a urinary catheter - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. Frontiers | Design, synthesis, and evaluation of 1,4-benzothiazine-3-one containing bisamide derivatives as dual inhibitors of Staphylococcus aureus with plausible application in a urinary catheter \[frontiersin.org\]](#)
- [9. WO2001040208A2 - Process for synthesis of 4-hydroxy-2h-1,2-benzothiazine-3-carboxamides - Google Patents \[patents.google.com\]](#)
- [10. 7-Chloro-4-phenethyl-2H-1,4-benzoxazin-3\(4H\)-one - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [11. sciencemadness.org \[sciencemadness.org\]](#)
- [12. easpublisher.com \[easpublisher.com\]](#)
- [13. taylorandfrancis.com \[taylorandfrancis.com\]](#)
- [14. 2-Amino-5-chlorothiophenol - CAS:23474-98-8 - Sunway Pharm Ltd \[3wpharm.com\]](#)
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